Structure-Activity Relationship of 16-Oxocafestol and its Analogs: A Comparative Guide

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Compound of Interest	
Compound Name:	*16-Oxocafestol*
CAS No.:	*68917-64-6*
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the structure-activity relationship (SAR) of **16-Oxocafestol** and its analogs, focusing on their potential impact on cellular metabolic pathways. Due to the limited direct research on **16-Oxocafestol**, this guide draws comparisons from its parent compound, cafestol, and the closely related diterpene, kahweol, both naturally found in coffee beans. Experimental data from studies on these parent compounds and their derivatives are presented to infer the potential bioactivity of **16-Oxocafestol** and to guide future research and drug development efforts.

Introduction to **16-Oxocafestol** and its Parent Compounds

16-Oxocafestol is a synthetic derivative of cafestol, a diterpenoid molecule present in unfiltered coffee. Cafestol, along with its structural analog kahweol, has garnered significant scientific interest due to a range of biological activities, including anti-inflammatory, anti-cancer,

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and metabolic effects. Notably, research has highlighted the potential of these coffee-derived diterpenes to modulate glucose metabolism, including stimulating insulin secretion and increasing glucose uptake in muscle cells.[1][2] Understanding the SAR of these compounds is crucial for the design of novel therapeutic agents targeting metabolic disorders.

General Structure of Cafestol and Analogs:

The core structure of cafestol features a tetracyclic diterpene skeleton with a furan ring and a glycol functional group. Modifications at these sites have been explored to understand their influence on biological activity. **16-Oxocafestol** is characterized by the oxidation of the hydroxymethyl group at position 16 to a carbonyl group.

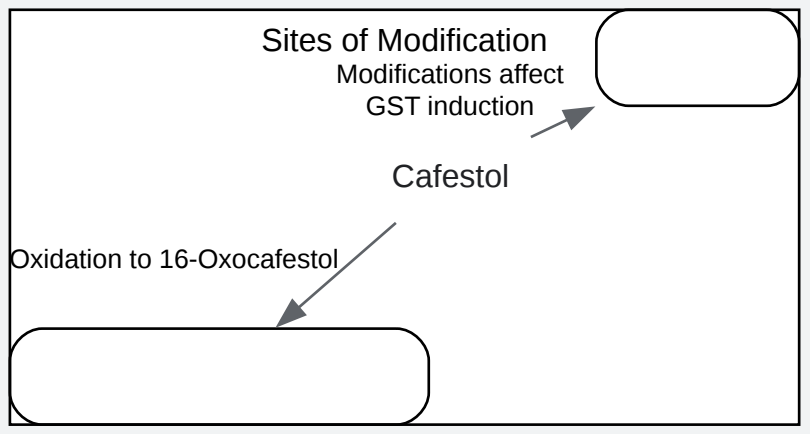

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Figure 1: General structure of cafestol indicating key sites for analog synthesis.

Comparative Biological Activity: A Focus on Glutathione S-Transferase Induction

While direct comparative data on the effects of **16-Oxocafestol** and its analogs on glucose metabolism are not yet available in the public domain, valuable insights can be drawn from studies on the induction of the phase II detoxification enzyme, Glutathione S-Transferase (GST). The furan ring of cafestol and kahweol has been identified as a crucial element for this activity.

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Compound/Analog	Modification	GST Induction Activity	Reference
Cafestol	Parent Compound	Active	[3]
Kahweol	Parent Compound (double bond in the second ring)	Potent Inducer	[3]
Dihydro-derivatives	Saturation of the furan ring	Inactive	[3]
Tetrahydro-derivatives	Complete saturation of the furan ring	Inactive	
Glycol Acetates	Acetylation of the glycol moiety	Activity Retained	

This table summarizes qualitative data on the induction of Glutathione S-Transferase activity by cafestol, kahweol, and their derivatives.

These findings strongly suggest that the integrity of the furan ring is essential for the GST-inducing properties of these diterpenes. Modifications to the glycol moiety, such as acetylation, appear to be well-tolerated, with these derivatives retaining much of the activity of the parent compounds. This provides a foundational understanding for the SAR of this class of molecules.

Potential Impact on Glucose Metabolism: Insights from Parent Compounds

Recent studies have demonstrated that cafestol can enhance glucose uptake in human skeletal muscle cells and 3T3-L1 adipocytes. Kahweol has also been shown to induce glucose uptake through the activation of AMP-activated protein kinase (AMPK). These findings suggest that **16-Oxocafestol** and its analogs may also possess beneficial effects on glucose homeostasis.

The primary mechanism by which insulin stimulates glucose uptake in muscle and fat cells is through the translocation of the glucose transporter 4 (GLUT4) to the plasma membrane. The

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insulin signaling pathway that governs this process is a key area of investigation for anti-diabetic drug discovery.

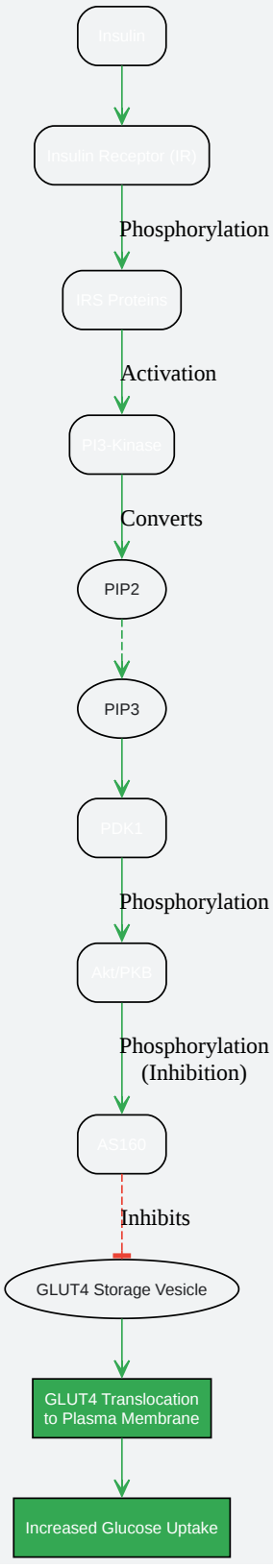

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Figure 2: Simplified insulin signaling pathway leading to GLUT4 translocation and glucose uptake.

Experimental Protocols: 2-NBDG Glucose Uptake Assay in C2C12 Myotubes

To facilitate further research into the effects of **16-Oxocafestol** and its analogs on glucose metabolism, a detailed protocol for a fluorescent glucose uptake assay is provided below. This assay utilizes the fluorescent glucose analog 2-[N-(7-nitrobenz-2-oxa-1,3-diazol-4-yl)amino]-2-deoxy-D-glucose (2-NBDG).

Objective: To measure insulin-stimulated glucose uptake in differentiated C2C12 myotubes treated with test compounds.

Materials:

- C2C12 myoblasts
- Dulbecco's Modified Eagle's Medium (DMEM) with high glucose
- DMEM with no glucose
- Fetal Bovine Serum (FBS)
- Horse Serum (HS)
- Penicillin-Streptomycin solution
- Phosphate-Buffered Saline (PBS)
- Bovine Serum Albumin (BSA)
- Insulin solution
- 2-NBDG

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- Lysis buffer (e.g., RIPA buffer)
- 96-well black, clear-bottom plates
- Fluorescence plate reader (Excitation/Emission: ~485/535 nm)

Experimental Workflow:

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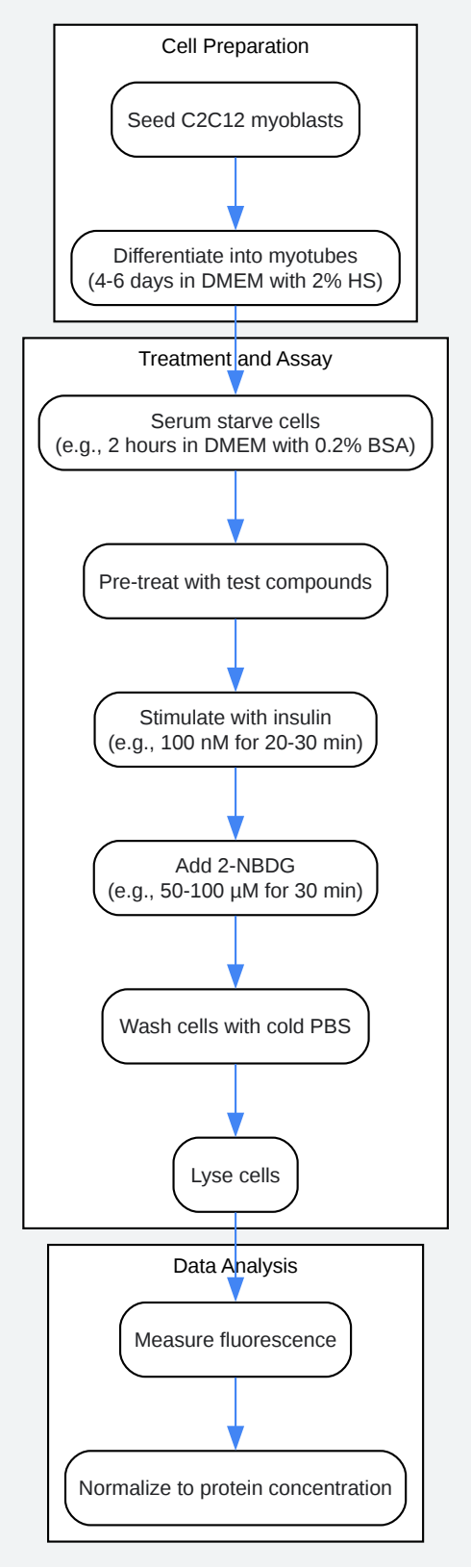

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Figure 3: Workflow for the 2-NBDG glucose uptake assay in C2C12 myotubes.

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Detailed Procedure:

- Cell Culture and Differentiation:
  - Seed C2C12 myoblasts in a 96-well black, clear-bottom plate at a density that allows for confluence and differentiation.
  - Once confluent, switch to differentiation medium (DMEM with 2% horse serum and 1% penicillin-streptomycin) and culture for 4-6 days to allow for the formation of myotubes.
- Serum Starvation and Treatment:
  - On the day of the assay, remove the differentiation medium and wash the myotubes twice with PBS.
  - Starve the cells by incubating them in serum-free DMEM containing 0.2% BSA for 2-4 hours at 37°C.
  - Remove the starvation medium and add fresh serum-free DMEM containing the desired concentrations of **16-Oxocafestol** or its analogs. Incubate for the desired pre-treatment time (e.g., 1-2 hours). Include a vehicle control (e.g., DMSO).
- Insulin Stimulation and 2-NBDG Uptake:
  - For insulin-stimulated conditions, add insulin to the appropriate wells to a final concentration of 100 nM and incubate for 20-30 minutes at 37°C. For basal uptake, add vehicle.
  - Add 2-NBDG to all wells to a final concentration of 50-100 µM and incubate for 30 minutes at 37°C.
- Termination of Uptake and Measurement:
  - To stop the glucose uptake, quickly aspirate the 2-NBDG containing medium and wash the cells three times with ice-cold PBS.
  - Lyse the cells by adding an appropriate lysis buffer to each well and incubate on ice for 20-30 minutes.

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- Measure the fluorescence of the cell lysates in a fluorescence plate reader (Excitation/Emission: ~485/535 nm).

- Data Analysis:
  - Determine the protein concentration of each well using a standard protein assay (e.g., BCA assay).
  - Normalize the fluorescence readings to the protein concentration to account for any variations in cell number.
  - Calculate the fold change in glucose uptake relative to the vehicle-treated control.

Conclusion and Future Directions

The available evidence on cafestol and kahweol provides a strong rationale for investigating the structure-activity relationship of **16-Oxocafestol** and its analogs in the context of glucose metabolism. The essentiality of the furan ring for GST induction suggests that this moiety may also be critical for other biological activities. Future studies should focus on synthesizing a series of **16-Oxocafestol** analogs with systematic modifications to both the furan ring and the core diterpene skeleton. Evaluating these analogs in robust in vitro assays, such as the 2-NBDG glucose uptake assay described herein, will be crucial for elucidating the specific structural features that govern their potential anti-diabetic properties. Such research will pave the way for the development of novel therapeutic agents for the management of metabolic diseases.

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